

Technical Guide to Altenuene-d3: Supplier Specifications and Purity Analysis

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Compound of Interest

Compound Name: *Altenuene-d3*

Cat. No.: *B15559568*

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This technical guide provides an in-depth overview of **Altenuene-d3**, a deuterated internal standard crucial for accurate quantification of the mycotoxin Altenuene. The guide details supplier specifications, purity levels, and the analytical methodologies employed for its characterization, based on currently available data.

Altenuene-d3 Supplier Specifications

Altenuene-d3 is available from a limited number of specialized chemical suppliers. The primary offerings are in the form of a solution, typically for use in analytical chemistry, particularly for isotope dilution mass spectrometry. Below is a summary of supplier specifications.

Supplier	Product Name	Catalog Number	Concentration	Solvent	Quantity	Stated Purity
Romer Labs	Biopure™ Altenuene-d3	10006810	10 µg/mL	Acetonitrile	1.2 mL	Certificate of Analysis available upon request. [1] [2] [3] [4]
HPC Standards	D3-(-)- Altenuene solution	685011	100 µg/ml	Acetonitrile	1 mL	Certificate of Analysis available. [5] [6] [7] The synthesis paper for this standard reports >99.9% purity and >99 atom% D. [8]
Endotherm	(-)- Altenuene-d3	ENC177	Not specified	Not specified	Not specified	>97% [3]

It is important to note that both Romer Labs and HPC Standards emphasize the availability of a Certificate of Analysis (CoA) which would provide batch-specific purity data and characterization details.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols: Synthesis, Purification, and Analysis

The following protocols are based on the first published synthesis of (-)-**Altenuene-d3**, which serves as the basis for the commercially available standard from HPC Standards.[\[8\]](#)[\[12\]](#)[\[13\]](#)

Synthesis of (-)-Altenuene-d3

The synthesis of (-)-**Altenuene-d3** is a multi-step process starting from commercially available D-(-)-quinic acid. The key step for deuterium labeling involves the use of iodomethane-D3. The overall synthesis culminates in a final product with a reported yield of 17% over nine steps.[\[13\]](#)[\[14\]](#)

Purification Protocol

The final purification of the synthesized (-)-**Altenuene-d3** is achieved through reversed-phase (RP) chromatography.

- Chromatography Type: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC).
- Stationary Phase: C18 column.
- Mobile Phase: A mixture of water and methanol (H₂O/MeOH) in a 4:6 ratio.
- Outcome: This purification step yields the deuterium-labeled natural product as a white solid.

Analytical Methods for Purity and Characterization

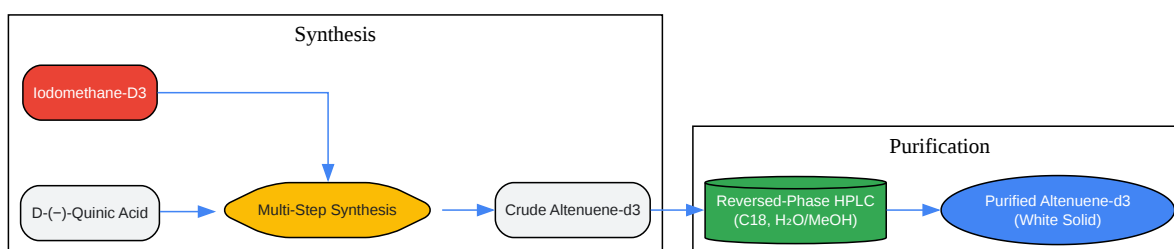
A comprehensive suite of analytical techniques is employed to confirm the identity, purity, and isotopic labeling of (-)-**Altenuene-d3**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR and ¹³C-NMR are used to elucidate the chemical structure and confirm the successful incorporation of deuterium atoms.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is utilized to assess the volatility and fragmentation pattern of the compound.
- High-Resolution Mass Spectrometry (HRMS): ESI-HRMS is employed to determine the accurate mass of the molecule, confirming its elemental composition.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the primary technique for which this internal standard is designed. LC-MS/MS analysis is used to confirm its chromatographic behavior and fragmentation pattern, ensuring its suitability for isotope dilution analysis.^{[8][12][15]}

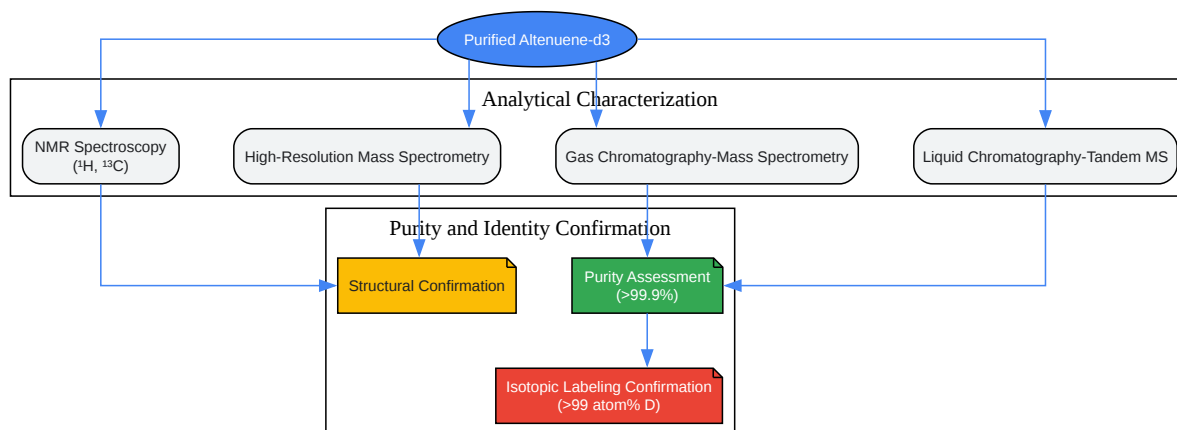
Visualized Workflows

The following diagrams illustrate the key processes involved in the production and quality control of **Altenuene-d3**.



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Synthesis and Purification Workflow for (-)-Altenuene-d3.



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